

# An In-depth Technical Guide on 2,5-Dimethylterephthalonitrile

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## Compound of Interest

Compound Name: 2,5-Dimethylterephthalonitrile

Cat. No.: B047689

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This guide provides essential technical data on **2,5-Dimethylterephthalonitrile**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

## Core Molecular Data

**2,5-Dimethylterephthalonitrile** is an organic compound with the IUPAC name 2,5-dimethylbenzene-1,4-dicarbonitrile.<sup>[1]</sup> It is also known by the synonym 1,4-Benzenedicarbonitrile, 2,5-dimethyl-.<sup>[1][2]</sup> The compound is registered under the CAS Number 39095-25-5.<sup>[1][2][3]</sup>

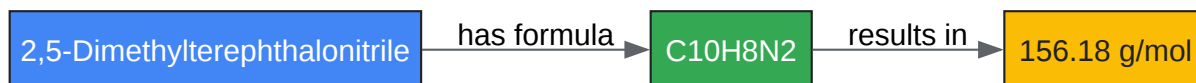
The fundamental molecular properties of **2,5-Dimethylterephthalonitrile** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> <sup>[1][2][3]</sup>
Molecular Weight	156.18 g/mol <sup>[2][3]</sup>
Accurate Mass	156.0687 u <sup>[3]</sup>

## Logical Relationship of Core Data

The relationship between the compound's name, its chemical formula, and its molecular weight is a fundamental concept in chemistry. The name describes the structure, the formula provides

the elemental composition, and the molecular weight is the mass of one mole of the substance, derived from the formula.



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## References

- 1. pschemicals.com [pschemicals.com]
- 2. 2,5-Dimethylterephthalonitrile | 39095-25-5 [chemnet.com]
- 3. Buy Online CAS Number 39095-25-5 - TRC - 2,5-Dimethylterephthalonitrile | LGC Standards [lgcstandards.com]
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